

3-(Bromomethyl)-1-methyl-1H-pyrazole CAS number and supplier

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Bromomethyl)-1-methyl-1H-pyrazole

Cat. No.: B027362

[Get Quote](#)

Technical Guide: 3-(Bromomethyl)-1-methyl-1H-pyrazole

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(Bromomethyl)-1-methyl-1H-pyrazole is a heterocyclic organic compound of interest in medicinal chemistry and drug development. Its bifunctional nature, featuring a reactive bromomethyl group and a stable pyrazole core, makes it a valuable building block for the synthesis of more complex molecules with potential therapeutic applications. The pyrazole scaffold is a well-established pharmacophore found in numerous approved drugs, and the bromomethyl group allows for straightforward derivatization through nucleophilic substitution reactions. This technical guide provides a comprehensive overview of the available information on **3-(Bromomethyl)-1-methyl-1H-pyrazole**, including its chemical identity, potential synthetic routes, and key reactive properties.

Chemical Identification and Properties

A definitive CAS (Chemical Abstracts Service) number for **3-(Bromomethyl)-1-methyl-1H-pyrazole** has not been readily identified in major chemical databases. This suggests that it may

be a novel or less common research chemical. For reference, the CAS numbers of several structurally related compounds are provided in the table below.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
3-Bromo-1-methyl-1H-pyrazole	151049-87-5	C ₄ H ₅ BrN ₂	161.00
3-(Bromomethyl)-1H-pyrazole	102846-12-8	C ₄ H ₅ BrN ₂	161.00
3-(Chloromethyl)-1-methyl-1H-pyrazole	916766-83-1	C ₅ H ₇ ClN ₂	130.58
1H-Pyrazole, 3-(chloromethyl)-5-methyl-, hydrochloride	66301-66-4	C ₅ H ₈ Cl ₂ N ₂	167.04

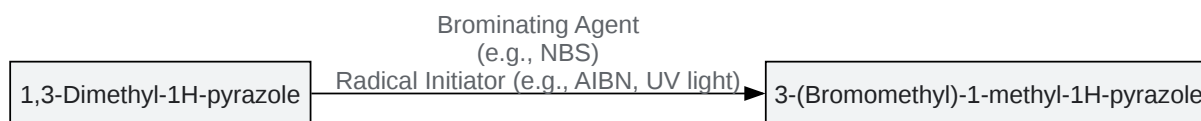
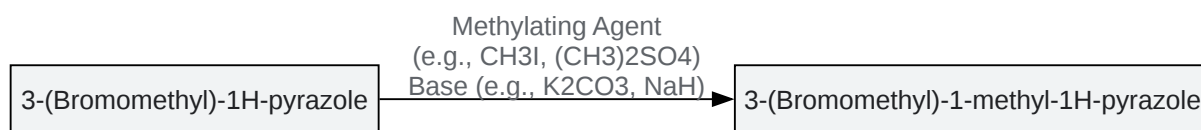
Note: The properties of the target compound, **3-(Bromomethyl)-1-methyl-1H-pyrazole**, are expected to be similar to these related structures.

Synthetic Pathways

While a specific, detailed experimental protocol for the synthesis of **3-(Bromomethyl)-1-methyl-1H-pyrazole** is not readily available in the surveyed literature, two primary synthetic strategies can be proposed based on established chemical principles for pyrazole derivatization.

Pathway 1: N-Methylation of 3-(Bromomethyl)-1H-pyrazole

This approach involves the methylation of the nitrogen atom of the pyrazole ring of the commercially available 3-(bromomethyl)-1H-pyrazole. The key challenge in this pathway is controlling the regioselectivity of the methylation, as pyrazoles have two nitrogen atoms that can potentially be alkylated.



Examples of Nucleophiles

Cyanide

Thiolates

Amines

Alkoxides

3-(Bromomethyl)-1-methyl-1H-pyrazole

Nucleophile (Nu-)

Derivatized Products

[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [3-(Bromomethyl)-1-methyl-1H-pyrazole CAS number and supplier]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b027362#3-bromomethyl-1-methyl-1h-pyrazole-cas-number-and-supplier\]](https://www.benchchem.com/product/b027362#3-bromomethyl-1-methyl-1h-pyrazole-cas-number-and-supplier)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com